

azidopropyl modification of cytidine

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Compound of Interest

Compound Name: 5-(3-Azidopropyl)cytidine

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An In-depth Technical Guide to N4-Azidopropyl Cytidine for RNA Modification

For Researchers, Scientists, and Drug Development Professionals

Introduction

The study of RNA dynamics, including transcription, processing, and decay, is fundamental to understanding gene expression and cellular function. Metabolic labeling of nascent RNA with modified nucleosides has emerged as a powerful technique for distinguishing newly synthesized transcripts from the pre-existing RNA pool. These modified nucleosides contain bioorthogonal chemical handles that enable the selective detection, purification, and visualization of RNA.

This technical guide focuses on the N4-azidopropyl modification of cytidine (azido-CTP), a versatile chemical tool for RNA biology. The azidopropyl group, attached to the N4 position of the cytidine base, introduces an azide moiety—a highly specific and bioorthogonal handle. This azide can be selectively conjugated to alkyne-containing reporter molecules (e.g., fluorophores, biotin) via copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) or strain-promoted azide-alkyne cycloaddition (SPAAC), collectively known as "click chemistry".^{[1][2]} This methodology allows for robust applications in RNA labeling, imaging, and the identification of RNA-protein interactions.^{[3][4]}

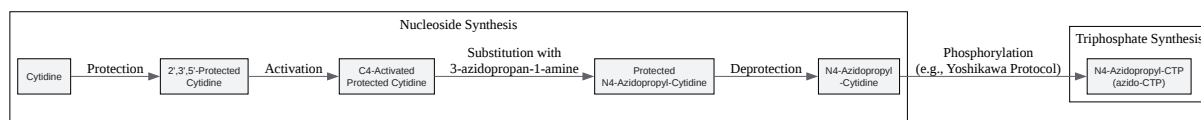
This document provides a comprehensive overview of the synthesis of N4-azidopropyl cytidine and its triphosphate, detailed protocols for its incorporation into cellular RNA, and subsequent detection via click chemistry.

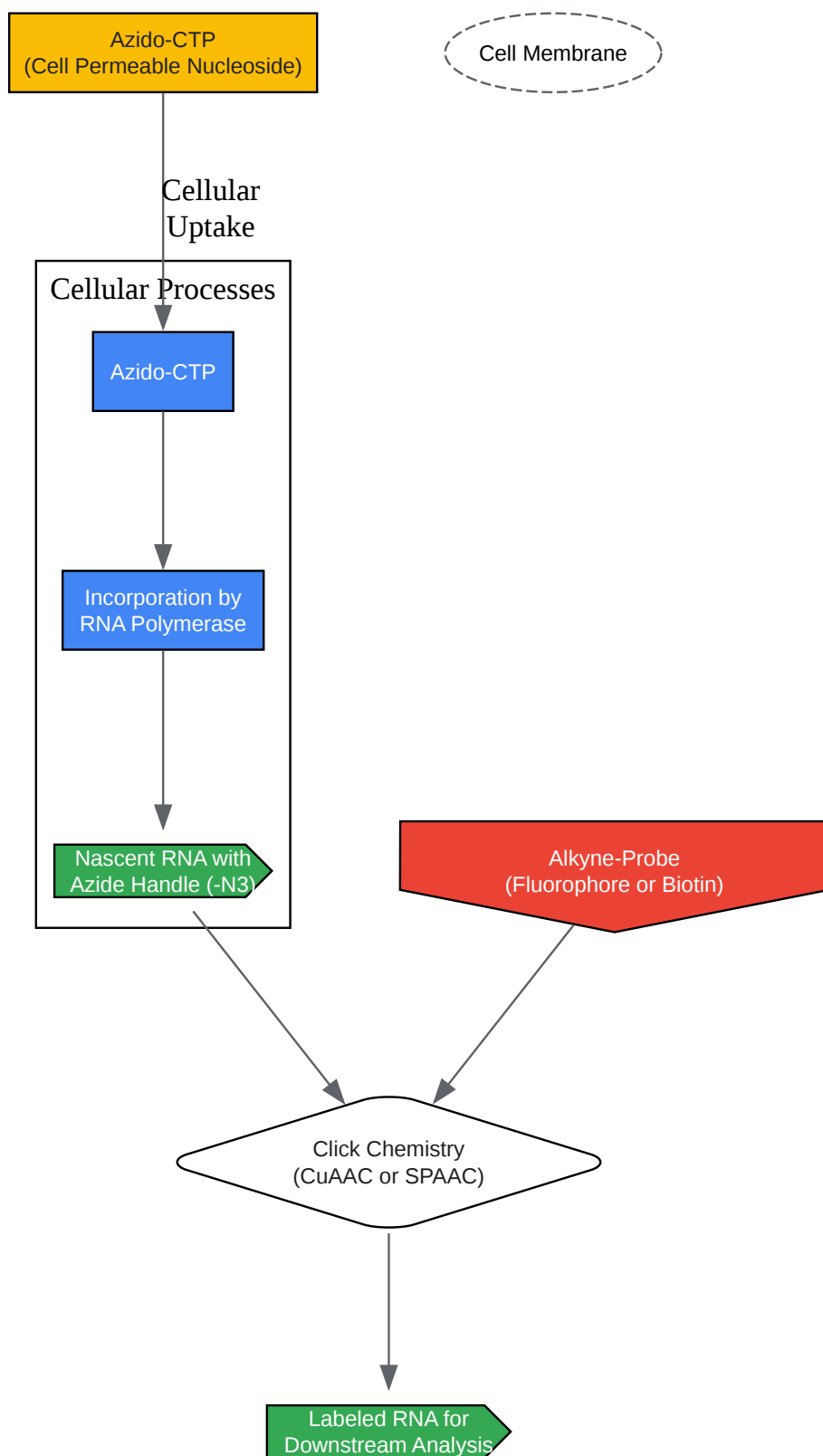
Chemical Synthesis and Biological Incorporation

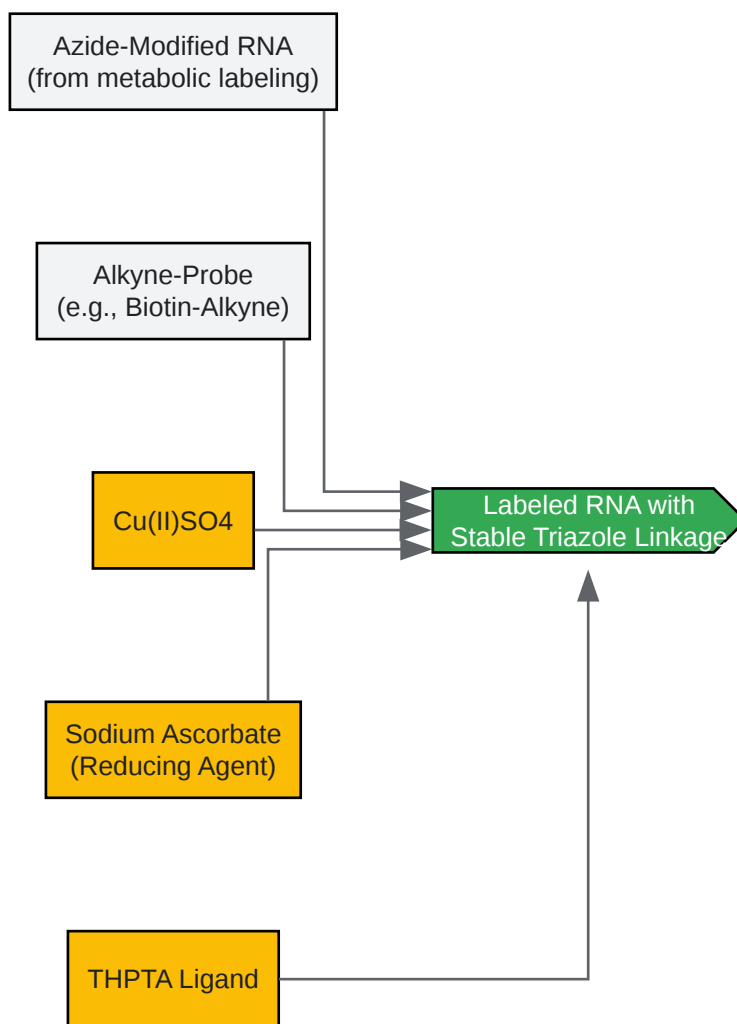
The utility of N4-azidopropyl cytidine begins with its chemical synthesis, followed by its conversion to the triphosphate form, which can be utilized by cellular machinery.

Synthesis of N4-(3-azidopropyl)cytidine and its Triphosphate

The synthesis of N4-(3-azidopropyl)cytidine is not yet widely documented in a single source. However, a robust synthetic route can be constructed based on established protocols for analogous N4-alkylated cytidines, such as N4-allylcytidine.^[5] The process involves the activation of the C4 position of a protected cytidine nucleoside, followed by nucleophilic substitution with 3-azidopropan-1-amine. The resulting modified nucleoside is then phosphorylated to yield the biologically active N4-(3-azidopropyl)cytidine-5'-triphosphate (azido-CTP).







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